

Technical Guide: Ethyl 2,4,5-Trifluoro-3-Methoxybenzoate

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Compound of Interest

Compound Name: *Ethyl 2,4,5-trifluoro-3-methoxybenzoate*

CAS No.: 351354-45-5

Cat. No.: B3041730

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Core Identity & Synthetic Utility in Fluoroquinolone Development

Executive Summary

Ethyl 2,4,5-trifluoro-3-methoxybenzoate (CAS: 351354-45-5) is a specialized fluorinated building block critical to the synthesis of fourth-generation fluoroquinolone antibiotics, most notably Gatifloxacin.

This ester serves as the "activated gateway" between the raw starting material (2,4,5-trifluoro-3-hydroxybenzoic acid) and the bicyclic quinolone core. Its strategic importance lies in the 3-methoxy group, which enhances the pharmacokinetic profile of the final drug, and the 2,4,5-trifluoro substitution pattern, which enables the regioselective nucleophilic aromatic substitution (

) required to attach the C7-piperazinyl moiety (a key determinant of antibacterial spectrum).

This guide details the chemical identity, synthesis protocols, and quality control parameters for this intermediate, grounding the methodology in industrial medicinal chemistry standards.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10][11][12]

While the free acid is the stable commercial solid, the ethyl ester is the reactive species often generated in situ or isolated as a transient oil/low-melting solid for subsequent condensation reactions.

Parameter	Specification
Compound Name	Ethyl 2,4,5-trifluoro-3-methoxybenzoate
CAS Number	351354-45-5
Parent Acid CAS	112811-65-1 (2,4,5-Trifluoro-3-methoxybenzoic acid)
Parent Acid CID	
Downstream CID	(Beta-keto ester derivative)
Molecular Formula	
Molecular Weight	234.17 g/mol
Physical State	Viscous oil or low-melting solid (Acid MP: 105–112 °C)
Solubility	Soluble in DCM, Ethyl Acetate, Toluene; Insoluble in Water

Synthetic Utility: The Gatifloxacin Pathway[10]

The synthesis of Gatifloxacin hinges on constructing the quinolone bicyclic core. **Ethyl 2,4,5-trifluoro-3-methoxybenzoate** is the substrate for the critical C-acylation step.

Pathway Logic

- **Activation:** The benzoic acid is esterified to protect the carboxyl group and tune the electrophilicity of the carbonyl carbon.

- Chain Extension: The ethyl ester reacts with a magnesium enolate (from diethyl malonate) to form the -keto ester. This adds the two carbons necessary to close the pyridone ring.
- Cyclization: The -keto ester is converted to an acrylate and cyclized (Gould-Jacobs reaction) to form the quinolone core.

Workflow Diagram



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Figure 1: The strategic role of **Ethyl 2,4,5-trifluoro-3-methoxybenzoate** in the synthesis of fluoroquinolones.[1][2]

Experimental Protocols

Protocol A: Synthesis of Ethyl 2,4,5-trifluoro-3-methoxybenzoate

Rationale: A standard Fischer esterification is preferred over acid chloride formation for scale-up due to milder conditions and avoidance of thionyl chloride byproducts, although the acid chloride route is faster on small scales.

Reagents:

- 2,4,5-Trifluoro-3-methoxybenzoic acid (1.0 eq)
- Absolute Ethanol (10.0 eq, serves as solvent)
- Concentrated

(0.1 eq, catalyst)[3]

- Toluene (for azeotropic water removal, optional but recommended)

Procedure:

- Charge: In a round-bottom flask equipped with a Dean-Stark trap and reflux condenser, dissolve the benzoic acid derivative in absolute ethanol and toluene (1:1 ratio).
- Catalyze: Add concentrated sulfuric acid dropwise with stirring.
- Reflux: Heat the mixture to reflux (approx. 78–80 °C). Monitor water collection in the Dean-Stark trap. Continue until water evolution ceases (approx. 4–6 hours).
- Monitor: Check reaction progress via TLC (Mobile phase: Hexane/EtOAc 4:1). The acid spot () should disappear, replaced by the ester spot ().
- Work-up:
 - Cool to room temperature.[4][3][5]
 - Concentrate under reduced pressure to remove excess ethanol.[3]
 - Dissolve residue in Ethyl Acetate.[3]
 - Wash with saturated (2x) to remove unreacted acid (Caution: evolution).
 - Wash with Brine (1x).
 - Dry over anhydrous , filter, and concentrate.

- Yield: Expect 85–92% as a pale yellow oil or semi-solid.

Protocol B: Conversion to Beta-Keto Ester (Key Drug Intermediate)

Rationale: This step builds the carbon scaffold for the quinolone ring. Using Magnesium Ethoxide (

) generates a neutral magnesium enolate, preventing the defluorination side reactions that occur with stronger bases like Sodium Hydride.

Reagents:

- **Ethyl 2,4,5-trifluoro-3-methoxybenzoate** (from Protocol A)
- Magnesium Ethoxide[6][7]
- Diethyl Malonate
- THF (Anhydrous)

Procedure:

- Enolate Formation: Suspend
in anhydrous THF. Add diethyl malonate dropwise at room temperature. Stir for 1 hour to form the magnesium bis(diethyl malonate) complex.
- Acylation: Cool the mixture to 0 °C. Add a solution of **Ethyl 2,4,5-trifluoro-3-methoxybenzoate** in THF dropwise.
- Reaction: Allow to warm to reflux and stir for 3 hours. The magnesium coordinates the carbonyl oxygens, facilitating the nucleophilic attack.
- Hydrolysis/Decarboxylation: Acidify with dilute
and heat to promote partial decarboxylation if the specific quinolone route requires the mono-ester.

- Product: This yields Ethyl 3-oxo-3-(2,4,5-trifluoro-3-methoxyphenyl)propanoate (CID 10588473).[8]

Quality Control & Impurity Profiling

High-performance liquid chromatography (HPLC) is mandatory to ensure the integrity of the fluorine substitution pattern. Loss of fluorine (defluorination) is a common side reaction.

Test	Method	Acceptance Criteria
Identification	-NMR (400 MHz,)	Triplet at 1.3 (Ethyl), Quartet at 4.3 (Ethyl), Singlet at 4.0 (), Multiplet at 7.5 (Aromatic H).
Fluorine Integrity	-NMR	Three distinct signals integrating 1:1:1. Loss of signal indicates defluorination.
Purity	HPLC (C18 Column, ACN/Water)	> 98.0% Area
Water Content	Karl Fischer	< 0.5% (Critical for subsequent Grignard/Enolate reactions)

Critical Impurity: Des-methyl Analog

If the starting material (Acid) is not fully methylated at the 3-position, the resulting phenol ester will poison the cyclization catalyst.

- Detection: Look for a broad broad singlet (

) in NMR > 9 ppm or a mass shift of -14 Da in LC-MS.

Safety & Handling

- Corrosivity: The parent acid and the ester are irritating to eyes, respiratory system, and skin.
- Hydrolysis Hazard: The ester hydrolyzes in moist air to release the corrosive parent acid. Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C.
- Fluorine Safety: While the C-F bonds are stable, thermal decomposition can release toxic HF fumes. Do not incinerate.

References

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